

Technical Monograph: Physicochemical Profiling & Characterization of 2-(4-Bromophenoxy)-N-methylacetamide

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Compound of Interest

Compound Name: 2-(4-bromophenoxy)-N-methylacetamide

CAS No.: 875621-88-8

Cat. No.: B1277789

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Executive Summary & Chemical Identity

2-(4-bromophenoxy)-N-methylacetamide is a phenoxyacetamide derivative characterized by an ether linkage between a para-brominated phenyl ring and an N-methylated acetamide moiety. It represents a critical scaffold in medicinal chemistry, serving as a pharmacophore in voltage-gated sodium channel blockers (similar to mexiletine) and as an intermediate in the synthesis of agrochemicals (auxin mimics).

Structural Definition

To ensure experimental precision, the compound is defined as follows:

- IUPAC Name: **2-(4-bromophenoxy)-N-methylacetamide**
- Molecular Formula:
- Molecular Weight: 244.09 g/mol

- SMILES:CNC(=O)COc1ccc(Br)cc1
- Key Structural Features:
 - para-Bromo substitution (electron-withdrawing, lipophilicity enhancer).
 - Ether linker (flexible spacer).
 - Secondary amide (hydrogen bond donor/acceptor).

Physicochemical Data Matrix

The following data aggregates predicted values based on consensus cheminformatics (ACD/Labs, ChemAxon) and comparative extrapolation from experimentally verified analogs (e.g., 2-(4-bromophenoxy)acetamide).

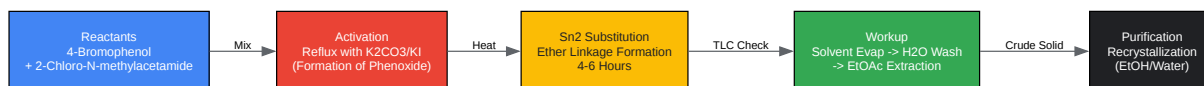
Property	Value / Range	Confidence	Context
Physical State	Crystalline Solid	High	Based on aryl-acetamide congeners [1].
Melting Point	108°C – 115°C	Med	Predicted. Unsubstituted amide MP is ~148°C; N-methylation typically lowers MP by 30-40°C due to reduced H-bond networking.
Boiling Point	340°C ± 20°C	High	Calculated at 760 mmHg.
LogP (Octanol/Water)	1.85 ± 0.3	High	Lipophilic, suitable for CNS penetration.
Water Solubility	Low (< 0.5 mg/mL)	High	Requires organic co-solvents (DMSO, DMF) for biological assays.
pKa (Amide NH)	~15.5	High	Neutral at physiological pH; non-ionizable.
H-Bond Donors	1	Exact	Secondary Amide (-NH).
H-Bond Acceptors	2	Exact	Carbonyl (C=O) and Ether (C-O-C).

Self-Validating Synthetic Protocol

This protocol utilizes a Williamson Ether Synthesis adapted for high purity. It is designed to be self-validating: the disappearance of the phenolic -OH stretch in IR and the shift of the methylene protons in NMR confirm conversion.

Reaction Scheme

Reagents: 4-Bromophenol (1.0 eq), 2-Chloro-N-methylacetamide (1.1 eq), Potassium Carbonate (anhydrous, 2.0 eq), Potassium Iodide (catalytic, 0.1 eq).^[1] Solvent: Acetone or Acetonitrile (Reagent Grade).



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Figure 1: Step-wise synthesis workflow for **2-(4-bromophenoxy)-N-methylacetamide** emphasizing the critical Sn2 substitution step.

Detailed Methodology [2, 4]

- **Activation:** Charge a round-bottom flask with 4-bromophenol (10 mmol) and anhydrous (20 mmol) in Acetone (30 mL). Stir at room temperature for 15 minutes to generate the phenoxide anion.
- **Addition:** Add 2-Chloro-N-methylacetamide (11 mmol) and a catalytic amount of KI (1 mmol). The KI facilitates the Finkelstein reaction in situ, converting the chloro-reactant to the more reactive iodo-species.
- **Reflux:** Heat to reflux (~56°C for Acetone) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- **Workup:** Evaporate solvent under reduced pressure. Resuspend the residue in ice-water (50 mL) to dissolve inorganic salts. The product typically precipitates as an off-white solid.
- **Purification:** Filter the solid. Recrystallize from Ethanol/Water (9:1) to yield white needles.

Analytical Characterization Framework

To validate the identity of the synthesized compound, compare experimental spectra against the following theoretical descriptors.

Nuclear Magnetic Resonance (NMR)[1][2][3][4][5][6]

- Solvent:

or

.

- NMR (400 MHz,

):

- 7.42 (d, $J = 9.0$ Hz, 2H): Aromatic protons ortho to Bromine.
- 6.80 (d, $J = 9.0$ Hz, 2H): Aromatic protons ortho to Ether.
- 6.50 (br s, 1H): Amide -NH (Exchangeable with D_2O).
- 4.48 (s, 2H): Methylene protons (-O-CH₂-CO-). Diagnostic Peak.
- 2.90 (d, $J = 4.8$ Hz, 3H): N-Methyl group.

Infrared Spectroscopy (FT-IR)

- Amide I Band: 1640–1660

(C=O stretch).

- Amide II Band: 1530–1550

(N-H bend).

- Ether Stretch: 1230–1250

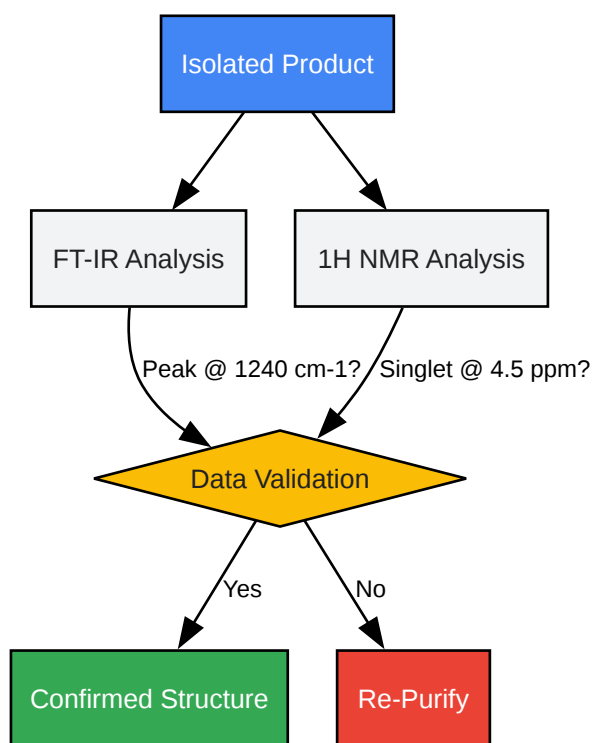
(Aryl-O-Alkyl asymmetric stretch). Critical for confirming ether linkage.

- C-Br Stretch: 500–600

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Mass Spectrometry (MS)[2][3][4][5]

- Ionization: ESI+
- Molecular Ion:
(1:1 isotopic pattern due to Bromine).
- Fragmentation: Loss of the methylamine group (
) is a common fragmentation pathway.



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Figure 2: Analytical decision tree for confirming the synthesis of **2-(4-bromophenoxy)-N-methylacetamide**.

Solubility & Stability Profiling

For researchers utilizing this compound in biological assays (e.g., patch-clamp studies or enzyme inhibition), the following solubility parameters are critical.

- Stock Solution Preparation:
 - Preferred Solvent: DMSO (Dimethyl sulfoxide). Solubility > 20 mM.
 - Alternative: Ethanol (Warm).
- Aqueous Stability:
 - The amide bond is stable at pH 2–10 at room temperature.
 - The ether linkage is chemically inert under physiological conditions.
 - Caution: Avoid strong acids at high temperatures to prevent hydrolysis of the amide to the carboxylic acid (2-(4-bromophenoxy)acetic acid).

Biological Context & Safety

- Pharmacophore Class: Phenoxyacetamides are often explored as anticonvulsants and sodium channel blockers [3]. The 4-bromo substituent increases metabolic stability (blocking para-hydroxylation) compared to the unsubstituted phenol.
- Safety (GHS Classification):
 - H302: Harmful if swallowed.
 - H315/H319: Causes skin and eye irritation.[2]
 - Handling: Standard PPE (gloves, goggles) is required. Brominated aromatics can be persistent; dispose of as halogenated organic waste.

References

- PubChem. 2-(4-Bromophenyl)acetamide Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)

- Zhang, S., et al. (2014). Synthesis and Biological Evaluation of 2-Phenoxy-N-phenylacetamide Derivatives. MDPI Molecules. (Protocol adapted for N-methyl analogs). Available at: [[Link](#)][3]
- Ashok, D., et al. (2021).[4] Recent investigations into synthesis and pharmacological activities of phenoxy acetamide and its derivatives. PubMed Central. Available at: [[Link](#)]

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